

# Technical Guide: Physicochemical Properties of 1-Boc-5-Cyano-3-hydroxymethylindole

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## Compound of Interest

Compound Name: 1-Boc-5-Cyano-3-hydroxymethylindole

Cat. No.: B1370977

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Disclaimer: This document provides a summary of available information on **1-Boc-5-Cyano-3-hydroxymethylindole**. Extensive searches of scientific literature and chemical databases did not yield specific experimental data for some of the physical properties, detailed experimental protocols for its synthesis and characterization, or its specific involvement in signaling pathways. The information presented herein is based on available data for the compound and general knowledge of related indole derivatives. Further experimental validation is required for definitive characterization.

## Core Physical Properties

While specific experimental values for properties such as melting point, boiling point, and solubility of **1-Boc-5-Cyano-3-hydroxymethylindole** are not readily available in published literature, its fundamental molecular characteristics have been established.

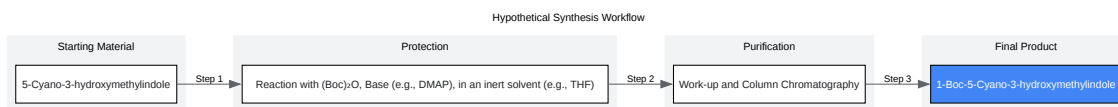
Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>16</sub> N <sub>2</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	272.3 g/mol	[1][2][3]
CAS Number	914349-11-4	[1][2]

## Hypothetical Experimental Protocols

Detailed experimental procedures for the synthesis and characterization of **1-Boc-5-Cyano-3-hydroxymethylindole** are not explicitly documented. However, based on standard organic synthesis and analytical techniques for similar N-Boc protected indole derivatives, a generalized workflow can be proposed.

### Synthesis Workflow

The synthesis of **1-Boc-5-Cyano-3-hydroxymethylindole** would likely involve the protection of the indole nitrogen with a tert-butyloxycarbonyl (Boc) group, followed by functionalization at the 3-position. A possible synthetic route is outlined in the workflow diagram below.

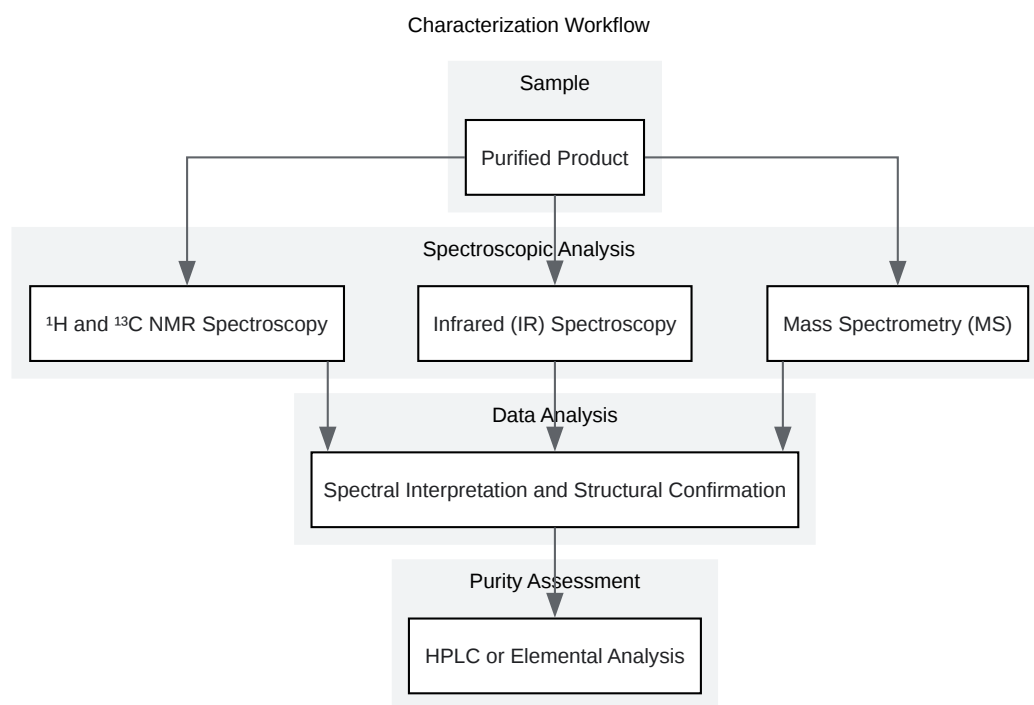


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Caption: Hypothetical synthesis workflow for **1-Boc-5-Cyano-3-hydroxymethylindole**.

### Characterization Methodology

The structural confirmation of the synthesized **1-Boc-5-Cyano-3-hydroxymethylindole** would be achieved through a combination of spectroscopic techniques.



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Caption: Standard workflow for the characterization of an organic compound.

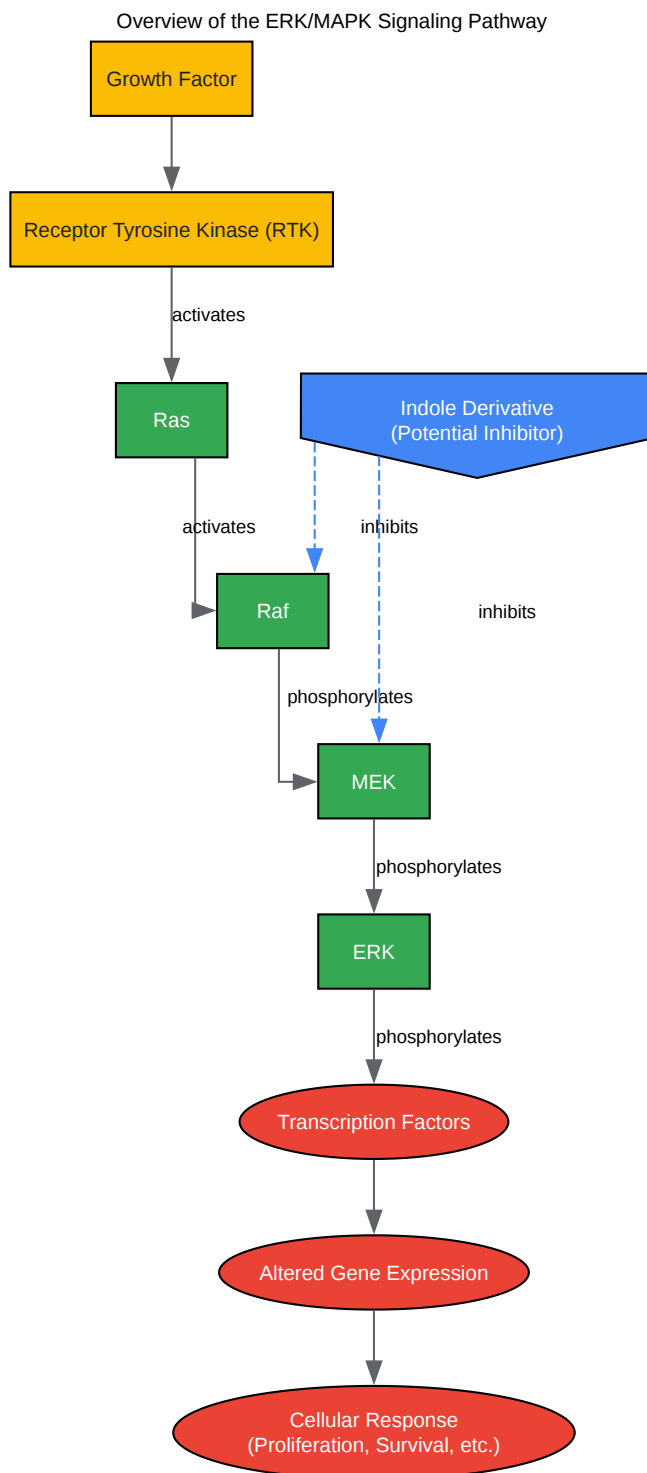
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR would confirm the presence and connectivity of protons, while <sup>13</sup>C NMR would identify the carbon framework. Characteristic shifts for the Boc protecting group, the indole core, the cyano group, and the hydroxymethyl group would be expected.
- Infrared (IR) Spectroscopy: IR analysis would identify key functional groups. Expected characteristic peaks would include a C≡N stretch for the cyano group, an O-H stretch for the hydroxyl group, and C=O stretching for the carbamate of the Boc group.

- Mass Spectrometry (MS): Mass spectrometry would determine the molecular weight of the compound, confirming the expected value of 272.3 g/mol . Fragmentation patterns could provide further structural information.

## Potential Biological Relevance: Indole Derivatives and the ERK/MAPK Signaling Pathway

While the specific biological activity of **1-Boc-5-Cyano-3-hydroxymethylindole** is not reported, indole derivatives are a well-established class of compounds with diverse pharmacological activities, including roles as anticancer agents.<sup>[4][5][6]</sup> Many indole-based compounds exert their effects by modulating key cellular signaling pathways. One such critical pathway is the Extracellular signal-Regulated Kinase (ERK) / Mitogen-Activated Protein Kinase (MAPK) pathway, which is frequently dysregulated in cancer.<sup>[7][8][9]</sup>

The ERK/MAPK pathway is a central signaling cascade that transduces signals from cell surface receptors to the nucleus, regulating cellular processes such as proliferation, differentiation, and survival.<sup>[7][10]</sup> The pathway is initiated by the binding of growth factors to receptor tyrosine kinases (RTKs), leading to the activation of Ras, which in turn activates a kinase cascade involving Raf, MEK, and finally ERK.<sup>[8][9][11]</sup> Activated ERK can then phosphorylate a variety of substrates in the cytoplasm and nucleus, leading to changes in gene expression and cellular response.



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Caption: Potential modulation of the ERK/MAPK pathway by an indole derivative.

Given its structure, **1-Boc-5-Cyano-3-hydroxymethylindole** could potentially be investigated for its ability to modulate the ERK/MAPK pathway or other signaling cascades relevant to drug discovery. The cyano and hydroxymethyl functional groups offer sites for further chemical modification to optimize activity and selectivity.

## Conclusion

**1-Boc-5-Cyano-3-hydroxymethylindole** is a commercially available indole derivative with a defined molecular formula and weight. However, a comprehensive understanding of its physical properties and biological activities is currently lacking in the public domain. The provided hypothetical workflows for synthesis and characterization, along with the overview of the potentially relevant ERK/MAPK signaling pathway, serve as a foundational guide for researchers interested in exploring this compound. Future experimental studies are essential to elucidate the specific physicochemical characteristics and the therapeutic potential of **1-Boc-5-Cyano-3-hydroxymethylindole**.

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